

# Application Notes and Protocols for CO2 Capture Using Calcium Hydroxide

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Compound of Interest						
Compound Name:	Calcium Hydroxide					
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This document provides detailed application notes and experimental protocols for the utilization of **calcium hydroxide** (Ca(OH)<sub>2</sub>) in carbon dioxide (CO<sub>2</sub>) capture, focusing on the kinetics of the carbonation reaction.

## Introduction: Calcium Hydroxide for CO<sub>2</sub> Capture

Calcium hydroxide is a promising sorbent for CO<sub>2</sub> capture due to its high reactivity, wide availability, and low cost. The capture process is based on the carbonation reaction, where Ca(OH)<sub>2</sub> reacts with CO<sub>2</sub> to form stable calcium carbonate (CaCO<sub>3</sub>). This process is a key component of various carbon capture technologies, including calcium looping (CaL), which involves the reversible carbonation-calcination of calcium-based sorbents.[1][2][3] Using Ca(OH)<sub>2</sub> as the sorbent offers advantages over calcium oxide (CaO), such as a significantly faster carbonation reaction rate and a higher degree of conversion to CaCO<sub>3</sub>.[4][5]

The primary chemical reaction governing this process is:

$$Ca(OH)_2(s) + CO_2(g) \rightarrow CaCO_3(s) + H_2O(g)$$

Understanding the kinetics of this reaction is crucial for designing and optimizing CO<sub>2</sub> capture systems. Key factors influencing the reaction rate include temperature, CO<sub>2</sub> concentration, particle size, and the presence of moisture.



## **Quantitative Data on Carbonation Reaction Kinetics**

The following tables summarize quantitative data from various studies on the carbonation of **calcium hydroxide** for CO<sub>2</sub> capture.

Table 1: Effect of Temperature on Ca(OH)<sub>2</sub> Carbonation

Temperatur e (°C)	CO <sub>2</sub> Concentrati on (%v)	Particle Size (µm)	Reaction Time (s)	Carbonatio n Conversion	Reference
350	7	~5	4	~0.15	
440	7	~5	4	-	
500	7	~5	4	-	
>600	7	~5	4	~0.7	
60	3.15 - 12.60	-	< 3600	Incomplete	
70	3.15 - 12.60	-	< 3600	Incomplete	
90	3.15 - 12.60	-	< 3600	Incomplete	
80 - 100	-	Pellets & Powder	-	Highest Efficiency	
>100	-	Pellets & Powder	-	Decreased Capacity	

Table 2: Kinetic Parameters for Ca(OH)<sub>2</sub> Dehydration and Carbonation



Process	Parameter	Value	Conditions	Reference
Dehydration	Activation Energy (E_Dehy)	63.2 kJ/mol	Modeled from experimental results	
Dehydration	Pre-exponential Factor (A_Dehy)	4359 s <sup>-1</sup>	Modeled from experimental results	<del>-</del>
Carbonation	Activation Energy	~40 kJ/mol	For the formation of Ca(HCO <sub>3</sub> ) <sub>2</sub> intermediate	_

## **Experimental Protocols**

This section details the methodologies for key experiments to investigate the carbonation of Ca(OH)<sub>2</sub> for CO<sub>2</sub> capture.

### Protocol for CO<sub>2</sub> Capture in a Drop Tube Reactor

This protocol is adapted from studies investigating carbonation kinetics at high temperatures and short residence times.

Objective: To determine the carbonation conversion of fine Ca(OH)<sub>2</sub> particles under conditions relevant to entrained-bed reactors.

Materials and Apparatus:

- Calcium hydroxide (Ca(OH)2) powder (e.g., <10 µm particle size)
- Drop tube reactor (electrically heated)
- Solid feeding system with a vibration device
- Gas supply system for CO2, N2, and air with mass flow controllers
- Gas preheating system



- · Cyclone and filter for solid collection
- Gas analyzer (e.g., NDIR) to measure CO<sub>2</sub> and H<sub>2</sub>O concentrations
- Thermocouples for temperature monitoring
- Data acquisition system

#### Procedure:

- Preparation:
  - Load a known mass (e.g., 150 g) of Ca(OH)<sub>2</sub> powder into the solid feeding system.
  - Set the desired gas composition (e.g., 7%v CO<sub>2</sub>) and flow rate using the mass flow controllers.
  - Heat the drop tube reactor to the target reaction temperature (e.g., 350-650 °C).
  - Preheat the incoming gas stream.
- · Experiment:
  - Start the gas flow through the reactor.
  - Initiate the solid feeding system to introduce Ca(OH)<sub>2</sub> particles into the top of the reactor at a controlled rate (e.g., 80-600 g/h).
  - The particles react with CO<sub>2</sub> as they fall through the heated reactor.
  - Continuously monitor and record the outlet CO<sub>2</sub> and H<sub>2</sub>O concentrations using the gas analyzer.
  - Collect the solid product at the bottom of the reactor using a cyclone and filter.
  - Maintain steady-state conditions for a set duration (e.g., 10 minutes).
- Post-Experiment Analysis:



- Stop the solid feeding and allow the system to purge with the feed gas to ensure all solids have been collected.
- Analyze the collected solid sample to determine the amount of CaCO₃ formed. This can be done using techniques such as thermogravimetric analysis (TGA) or acid digestion.
- Calculate the carbonation conversion (X) as the molar ratio of CaCO₃ in the product to the initial Ca(OH)₂.

## Protocol for Low-Temperature CO<sub>2</sub> Capture in a Packed-Bed Reactor

This protocol is based on studies investigating the effect of humidity on carbonation kinetics at lower temperatures.

Objective: To evaluate the kinetics of the Ca(OH)<sub>2</sub>-CO<sub>2</sub> reaction at low temperatures and varying relative humidity.

Materials and Apparatus:

- Calcium hydroxide (Ca(OH)<sub>2</sub>) powder
- Differential packed-bed reactor
- Gas supply system for CO<sub>2</sub>, N<sub>2</sub>, and water vapor with mass flow controllers
- Humidifier to control the relative humidity of the gas stream
- Temperature-controlled chamber for the reactor
- Gas analyzer for CO<sub>2</sub> concentration measurement
- Data acquisition system

Procedure:

Preparation:



- Place a known amount of Ca(OH)2 in the packed-bed reactor.
- Set the desired reaction temperature (e.g., 60-90 °C) for the reactor chamber.
- Prepare the reactant gas mixture with the desired CO<sub>2</sub> concentration (e.g., 3-13%v in N<sub>2</sub>) and relative humidity (e.g., 0-70%).

#### Experiment:

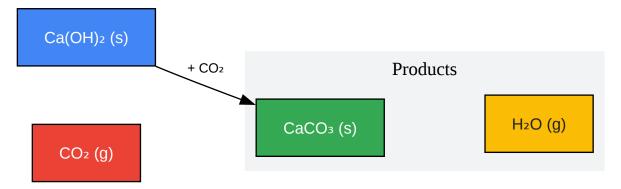
- Introduce the humidified gas mixture into the reactor at a constant flow rate.
- Continuously monitor the CO<sub>2</sub> concentration at the reactor outlet.
- Run the experiment for a specified duration (e.g., 1 hour).

#### Data Analysis:

- Calculate the conversion of Ca(OH)<sub>2</sub> to CaCO<sub>3</sub> over time based on the difference in CO<sub>2</sub>
   concentration between the inlet and outlet gas streams.
- Analyze the effect of temperature and relative humidity on the reaction rate and final conversion.

## **Visualizations**

## **Chemical Reaction Pathway**

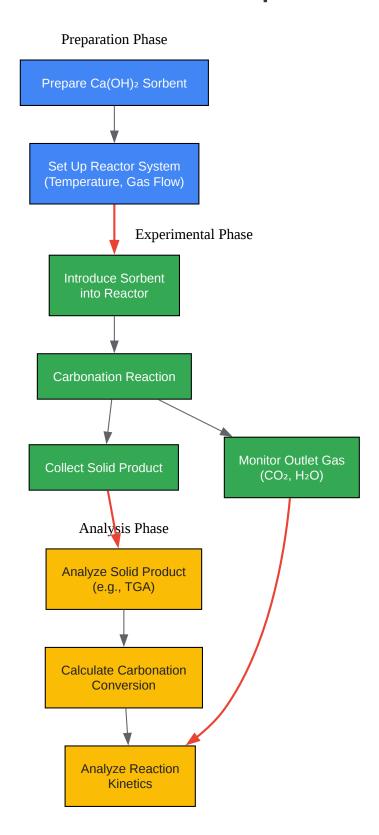


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Caption: Carbonation reaction of **calcium hydroxide** with carbon dioxide.



## Experimental Workflow for CO2 Capture Analysis



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Caption: General experimental workflow for analyzing CO2 capture by Ca(OH)2.

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